

(S)-Renzapride: A Technical Guide to Target Identification and Validation

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Compound of Interest

Compound Name: (S)-Renzapride

Cat. No.: B15614719

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Introduction

(S)-Renzapride is the (S)-enantiomer of renzapride, a substituted benzamide with prokinetic and antiemetic properties. This technical guide provides an in-depth overview of the target identification and validation studies for **(S)-Renzapride**, focusing on its molecular interactions, signaling pathways, and the experimental methodologies used to elucidate its pharmacological profile. The primary mechanism of action for renzapride involves a dual activity on the serotonin receptor family, acting as a 5-HT₄ receptor agonist and a 5-HT₃ receptor antagonist.^{[1][2][3]} It also exhibits affinity for 5-HT_{2B}, 5-HT_{2A}, and 5-HT_{2C} receptors.^{[1][4]} This unique pharmacological profile has positioned it as a therapeutic candidate for gastrointestinal motility disorders, such as constipation-predominant irritable bowel syndrome (IBS-C).^{[2][3]}

Target Identification and Validation

The identification of **(S)-Renzapride**'s primary molecular targets has been achieved through a series of in vitro studies, principally radioligand binding assays and functional assays. These studies have quantified the affinity and functional activity of renzapride and its enantiomers at various serotonin receptor subtypes.

Quantitative Data Summary

The following tables summarize the key quantitative data from target identification and validation studies for renzapride and its enantiomers.

Table 1: Binding Affinities (Ki) of Renzapride Enantiomers at Serotonin Receptors

Compound	5-HT3 (human) Ki (nmol/L)	5-HT4 (guinea-pig) Ki (nmol/L)	5-HT2A (human) Ki (nmol/L)	5-HT2B (human) Ki (nmol/L)	5-HT2C (human) Ki (nmol/L)
Racemic Renzapride	17	477	>10,000	667	>10,000
(+)- Renzapride	17	138	>10,000	481	>10,000
(-)- Renzapride (S)- Renzapride	17	477	>10,000	324	>10,000

Data sourced from Pharmacology and Metabolism of Renzapride: A Novel Therapeutic Agent for the Potential Treatment of Irritable Bowel Syndrome.[1][4]

Table 2: Functional Activity of Renzapride Enantiomers

Compound	Target Receptor	Assay Type	Functional Activity	EC50/IC50 (μmol/L)
Racemic Renzapride	5-HT4	Rat isolated oesophagus relaxation	Agonist	11
(+)-Renzapride	5-HT4	Rat isolated oesophagus relaxation	Agonist	16
(-)-Renzapride (S)-Renzapride	5-HT4	Rat isolated oesophagus relaxation	Agonist	4.8
Racemic Renzapride	5-HT3	Bezold-Jarisch reflex in rats	Antagonist	Data not available
Racemic Renzapride	5-HT2B	Rat fundus strip	Antagonist	Data not available

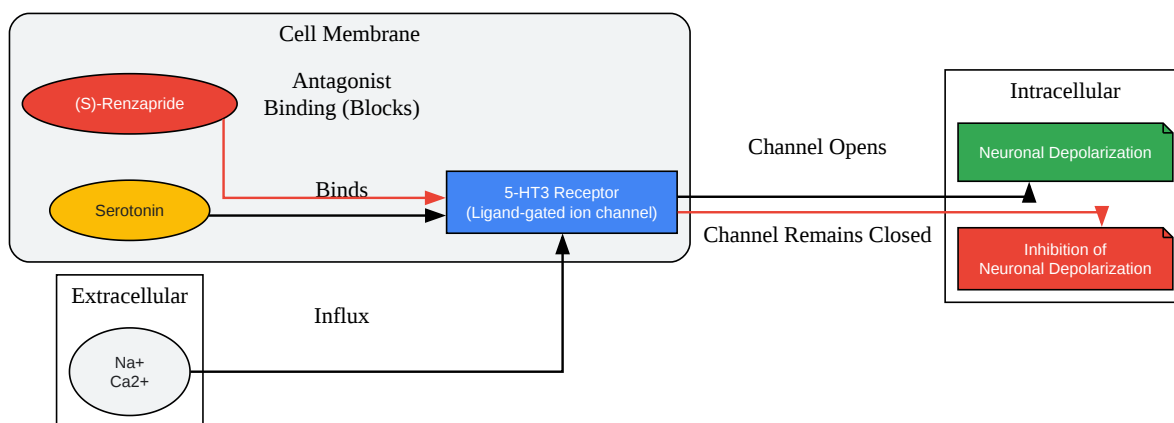
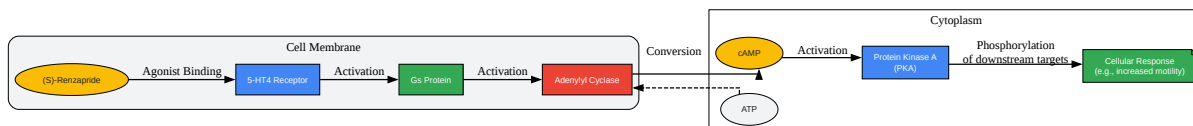
Data sourced from Pharmacology and Metabolism of Renzapride: A Novel Therapeutic Agent for the Potential Treatment of Irritable Bowel Syndrome.[1]

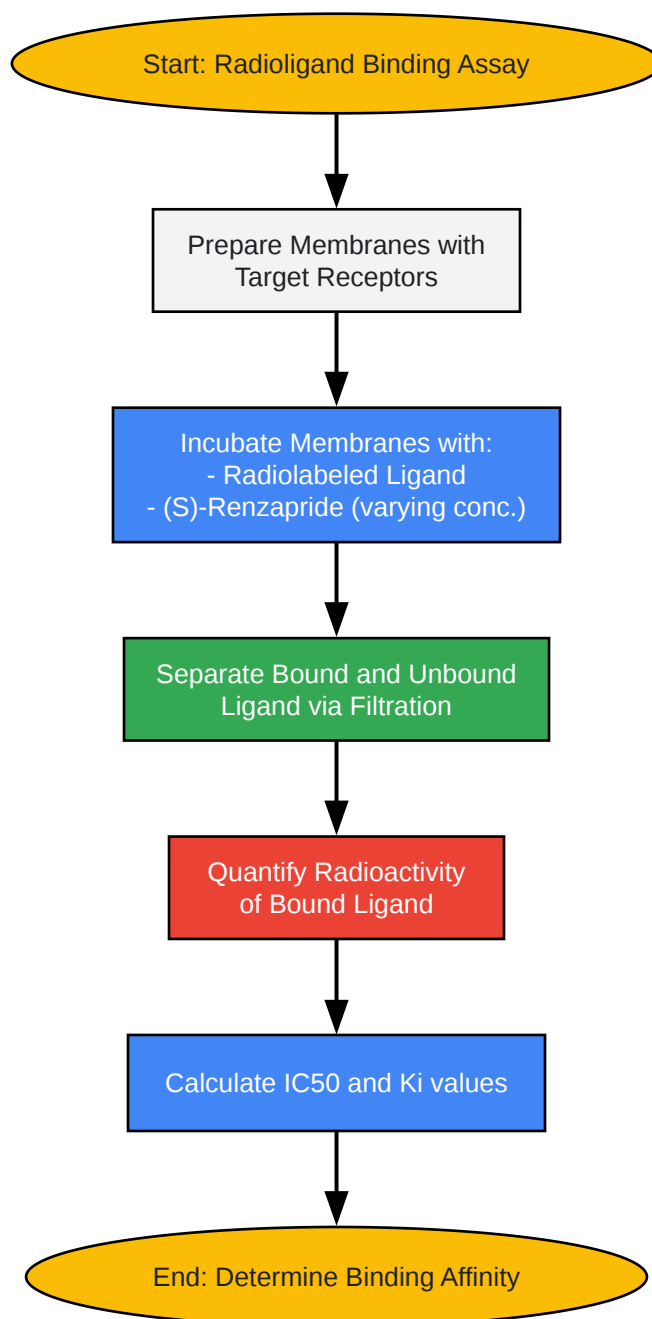
Signaling Pathways

(S)-Renzapride's therapeutic effects are mediated through the modulation of distinct downstream signaling cascades initiated by its interaction with 5-HT4 and 5-HT3 receptors.

5-HT4 Receptor Agonism Signaling Pathway

As a G-protein coupled receptor (GPCR), the 5-HT4 receptor primarily signals through the Gs alpha subunit, leading to the activation of adenylyl cyclase and a subsequent increase in intracellular cyclic AMP (cAMP). This cascade activates Protein Kinase A (PKA), which is implicated in the prokinetic effects of **(S)-Renzapride**.





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